

# Technical Guide: Synthesis and Characterization of 1,4-Bis(methylamino)anthraquinone

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## Compound of Interest

Compound Name: 1,4-Bis(methylamino)anthraquinone

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## Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **1,4-Bis(methylamino)anthraquinone**, a significant derivative of anthraquinone known for its applications as a dye (Disperse Blue 14, Solvent Blue 78) and as a scaffold in medicinal chemistry.<sup>[1][2][3]</sup> This document details established synthetic protocols, including reaction conditions and purification methods. Furthermore, it compiles the key physicochemical and spectroscopic data essential for the unambiguous identification and quality control of the compound. All quantitative data are presented in clear, tabular formats, and a detailed experimental workflow is visualized using the DOT language.

## Introduction

**1,4-Bis(methylamino)anthraquinone** is a synthetic organic compound belonging to the class of anthraquinone derivatives. Its structure, characterized by the planar tricyclic anthraquinone core with two methylamino substituents at the C1 and C4 positions, is responsible for its distinct blue color.<sup>[1][2]</sup> This property has led to its widespread use as a solvent dye and a disperse dye for coloring various materials, including plastics, resins, and synthetic fibers.<sup>[1][4][5]</sup> Beyond its role as a colorant, the anthraquinone scaffold is of significant interest to drug development professionals due to the diverse biological activities exhibited by its derivatives, including anticancer, antimicrobial, and anti-inflammatory properties. A thorough understanding

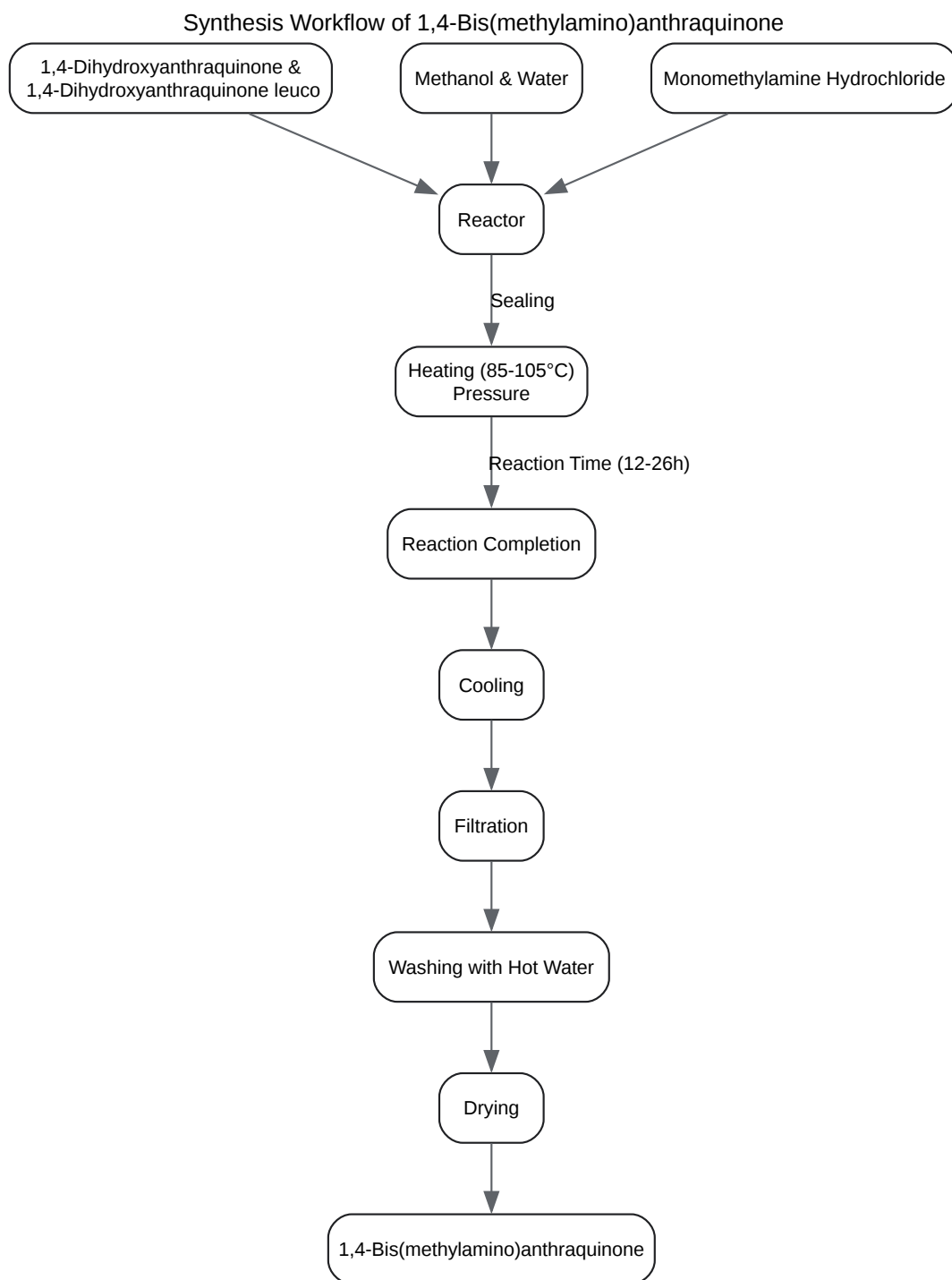
of the synthesis and characterization of **1,4-Bis(methylamino)anthraquinone** is therefore crucial for researchers in both materials science and medicinal chemistry.

## Synthesis of 1,4-Bis(methylamino)anthraquinone

The most prevalent and industrially significant method for the synthesis of **1,4-Bis(methylamino)anthraquinone** involves the reaction of 1,4-dihydroxyanthraquinone (quinizarin) with methylamine.<sup>[1][2]</sup> To facilitate the reaction, the leuco form of quinizarin (1,4-dihydroxyanthraquinone leuco) is often used in conjunction with quinizarin. The reaction is typically carried out in a solvent mixture, such as methanol and water, under pressure and at elevated temperatures.

## Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **1,4-Bis(methylamino)anthraquinone** from 1,4-dihydroxyanthraquinone.



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Caption: Synthesis workflow for **1,4-Bis(methylamino)anthraquinone**.

## Experimental Protocols

The following protocols are based on examples found in the patent literature for the synthesis of Solvent Blue 78 (**1,4-Bis(methylamino)anthraquinone**).<sup>[6]</sup>

### Protocol 1: Synthesis at 85°C

- **Charging the Reactor:** In a suitable pressure reactor, add 100g of methanol, 100g of water, 40g of 1,4-dihydroxyanthraquinone, and 6.7g of 1,4-dihydroxyanthraquinone leuco.
- **Initiating Stirring:** Begin stirring the mixture.
- **Addition of Reactants:** After 10 minutes of stirring, add 2g of a suitable surfactant (e.g., Peregol O) and 32.8g of monomethylamine hydrochloride.
- **Reaction Conditions:** Seal the reactor and heat the mixture to 85°C. Maintain this temperature under constant stirring.
- **Reaction Monitoring and Work-up:** After approximately 26 hours, the reaction is complete. Cool the reactor to below 40°C.
- **Isolation and Purification:** Filter the resulting precipitate under suction. Wash the filter cake with hot water and dry to obtain **1,4-Bis(methylamino)anthraquinone**. The reported yield is 47.1g (91.2%).<sup>[6]</sup>

### Protocol 2: Synthesis at 105°C

- **Charging the Reactor:** In a pressure reactor, combine 100g of methanol, 100g of water, 40g of 1,4-dihydroxyanthraquinone, and 6.7g of 1,4-dihydroxyanthraquinone leuco.
- **Initiating Stirring:** Start stirring the suspension.
- **Addition of Reactants:** After 10 minutes, introduce 2g of a surfactant and 32.8g of monomethylamine hydrochloride.
- **Reaction Conditions:** Seal the reactor and increase the temperature to 105°C. Maintain this temperature with continuous stirring.

- **Reaction Monitoring and Work-up:** The reaction is typically complete after 16 hours. Cool the reaction mixture to below 40°C.
- **Isolation and Purification:** Isolate the product by suction filtration, wash the solid with hot water, and dry. The reported yield is 47.6g (92%).<sup>[6]</sup>

## Characterization of 1,4-Bis(methylamino)anthraquinone

Proper characterization is essential to confirm the identity and purity of the synthesized **1,4-Bis(methylamino)anthraquinone**.

### Physicochemical Properties

The key physicochemical properties of **1,4-Bis(methylamino)anthraquinone** are summarized in the table below.

Property	Value	Reference
IUPAC Name	1,4-Bis(methylamino)anthracene-9,10-dione	
Synonyms	Disperse Blue 14, Solvent Blue 78, C.I. 61500	<sup>[7]</sup>
CAS Number	2475-44-7	<sup>[7]</sup>
Molecular Formula	C <sub>16</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub>	<sup>[7]</sup>
Molecular Weight	266.29 g/mol	<sup>[7]</sup>
Appearance	Dark blue to dark purple powder/crystals	<sup>[3]</sup>
Melting Point	220-222 °C or 221-223 °C	<sup>[3]</sup>
Solubility	Insoluble in water; soluble in acetone, ethanol, toluene, nitrobenzene	<sup>[2][4]</sup>

## Spectroscopic Data

The following table summarizes the expected spectroscopic data for **1,4-Bis(methylamino)anthraquinone**.

Technique	Expected Data
<sup>1</sup> H NMR	A <sup>1</sup> H NMR spectrum is available for "Disperse Blue 14", which is a synonym for the target compound.[8] Expected signals would include those for the methyl protons and the aromatic protons of the anthraquinone core.
<sup>13</sup> C NMR	Expected signals would correspond to the methyl carbons, and the aromatic and carbonyl carbons of the anthraquinone scaffold.
IR Spectroscopy	The IR spectrum is expected to show characteristic absorption bands for N-H stretching, C-H stretching (aromatic and aliphatic), C=O stretching of the quinone, and C=C stretching of the aromatic rings.
Mass Spectrometry	The mass spectrum should show a molecular ion peak (M <sup>+</sup> ) corresponding to the molecular weight of the compound (m/z = 266.29).

## Safety and Handling

**1,4-Bis(methylamino)anthraquinone** should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. Avoid inhalation of dust and contact with skin and eyes. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

## Conclusion

This technical guide provides essential information for the synthesis and characterization of **1,4-Bis(methylamino)anthraquinone**. The detailed experimental protocols offer a solid foundation for researchers to produce this compound in a laboratory setting. The compiled

physicochemical and spectroscopic data will aid in the verification of the product's identity and purity. This information is valuable for professionals in both the chemical industry, for dye and polymer applications, and in the pharmaceutical field, for the development of novel therapeutic agents based on the anthraquinone scaffold.

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